

# A Comprehensive Technical Guide to the Solubility of Sinapinic Acid in Organic Solvents

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## Compound of Interest

Compound Name: Sinapinic acid

Cat. No.: B192393

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This in-depth technical guide provides a thorough examination of the solubility of **sinapinic acid** in a variety of common organic solvents. Understanding the solubility of **sinapinic acid**, a naturally occurring phenolic compound with significant antioxidant and therapeutic potential, is critical for its extraction, purification, formulation, and delivery in pharmaceutical and nutraceutical applications. This document compiles quantitative solubility data, details established experimental protocols for solubility determination, and presents visual workflows and relationships to aid in research and development.

## Quantitative Solubility of Sinapinic Acid

The solubility of **sinapinic acid** is influenced by the polarity of the solvent and the temperature. The following table summarizes the available quantitative solubility data for **sinapinic acid** in various organic solvents at different temperatures. The data is primarily derived from a comprehensive study by Shakeel et al. (2016), with additional data points from various chemical suppliers. For ease of comparison, all solubility data has been converted to milligrams per milliliter (mg/mL).

Solvent	Polarity Index (P')	Temperature (°C)	Solubility (mg/mL)	Reference
Alcohols				
Methanol	5.1	25	10.12	Shakeel et al., 2016
30	11.45	Shakeel et al., 2016		
35	13.01	Shakeel et al., 2016		
40	14.83	Shakeel et al., 2016		
45	16.96	Shakeel et al., 2016		
Ethanol	4.3	25	12.05	Shakeel et al., 2016
30	13.68	Shakeel et al., 2016		
35	15.54	Shakeel et al., 2016		
40	17.65	Shakeel et al., 2016		
45	20.06	Shakeel et al., 2016		
-	-	≥8.92	APExBIO	
-	-	25 (ultrasonication)	MedChemExpress[1]	
Isopropanol (IPA)	3.9	25	8.89	Shakeel et al., 2016

30	10.11	Shakeel et al., 2016		
35	11.52	Shakeel et al., 2016		
40	13.14	Shakeel et al., 2016		
45	14.99	Shakeel et al., 2016		
1-Butanol	3.9	25	7.98	Shakeel et al., 2016
30	9.09	Shakeel et al., 2016		
35	10.37	Shakeel et al., 2016		
40	11.83	Shakeel et al., 2016		
45	13.51	Shakeel et al., 2016		
2-Butanol	3.7	25	8.43	Shakeel et al., 2016
30	9.61	Shakeel et al., 2016		
35	10.96	Shakeel et al., 2016		
40	12.51	Shakeel et al., 2016		
45	14.28	Shakeel et al., 2016		
Aprotic Solvents				

Dimethyl Sulfoxide (DMSO)	7.2	25	31.95	Shakeel et al., 2016
30	36.31	Shakeel et al., 2016		
35	41.27	Shakeel et al., 2016		
40	46.92	Shakeel et al., 2016		
45	53.35	Shakeel et al., 2016		
-	-	~10	Cayman Chemical[2]	
-	-	≥42.2	APExBIO[3]	
-	-	50 (ultrasonication)	MedChemExpress[1]	
Ethyl Acetate (EA)	4.4	25	11.02	Shakeel et al., 2016
30	12.53	Shakeel et al., 2016		
35	14.24	Shakeel et al., 2016		
40	16.19	Shakeel et al., 2016		
45	18.41	Shakeel et al., 2016		
Acetone	5.1	-	Soluble	-
Acetonitrile	5.8	-	Soluble	-

Tetrahydrofuran (THF)	4.0	-	Soluble*	-
Glycols				
Ethylene Glycol (EG)	6.9	25	9.78	Shakeel et al., 2016
30	11.12	Shakeel et al., 2016		
35	12.65	Shakeel et al., 2016		
40	14.39	Shakeel et al., 2016		
45	16.36	Shakeel et al., 2016		
Propylene Glycol (PG)	-	25	9.33	Shakeel et al., 2016
30	10.61	Shakeel et al., 2016		
35	12.07	Shakeel et al., 2016		
40	13.73	Shakeel et al., 2016		
45	15.61	Shakeel et al., 2016		
Polyethylene Glycol 400 (PEG-400)	-	25	14.95	Shakeel et al., 2016
30	16.99	Shakeel et al., 2016		
35	19.32	Shakeel et al., 2016		

40	21.96	Shakeel et al., 2016		
45	24.97	Shakeel et al., 2016		
Other				
Transcutol	-	25	13.11	Shakeel et al., 2016
30	14.90	Shakeel et al., 2016		
35	16.94	Shakeel et al., 2016		
40	19.26	Shakeel et al., 2016		
45	21.90	Shakeel et al., 2016		

\*While specific quantitative data for acetone, acetonitrile, and tetrahydrofuran were not found in the surveyed literature, **sinapinic acid** is generally described as soluble in polar organic solvents.[4] Cinnamic acid, a structurally related compound, is known to be soluble in acetone. [5][6]

## Experimental Protocols: Determining Sinapinic Acid Solubility

The most widely accepted method for determining the equilibrium solubility of a compound is the isothermal shake-flask method. This protocol outlines the key steps for determining the solubility of **sinapinic acid** in an organic solvent, followed by quantification using UV-Vis spectrophotometry.

### I. Materials and Equipment

- **Sinapinic acid** (high purity, >98%)

- Organic solvents of interest (analytical grade)
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Analytical balance

## II. Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of **sinapinic acid** to a series of vials, each containing a known volume of the respective organic solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C, 37 °C) and agitate at a consistent speed (e.g., 150 rpm) for a predetermined equilibration period (typically 24-72 hours). This duration should be sufficient to ensure that equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, cease agitation and allow the vials to stand undisturbed for at least 2 hours to permit the sedimentation of excess solid.
  - Carefully withdraw an aliquot of the supernatant using a syringe.

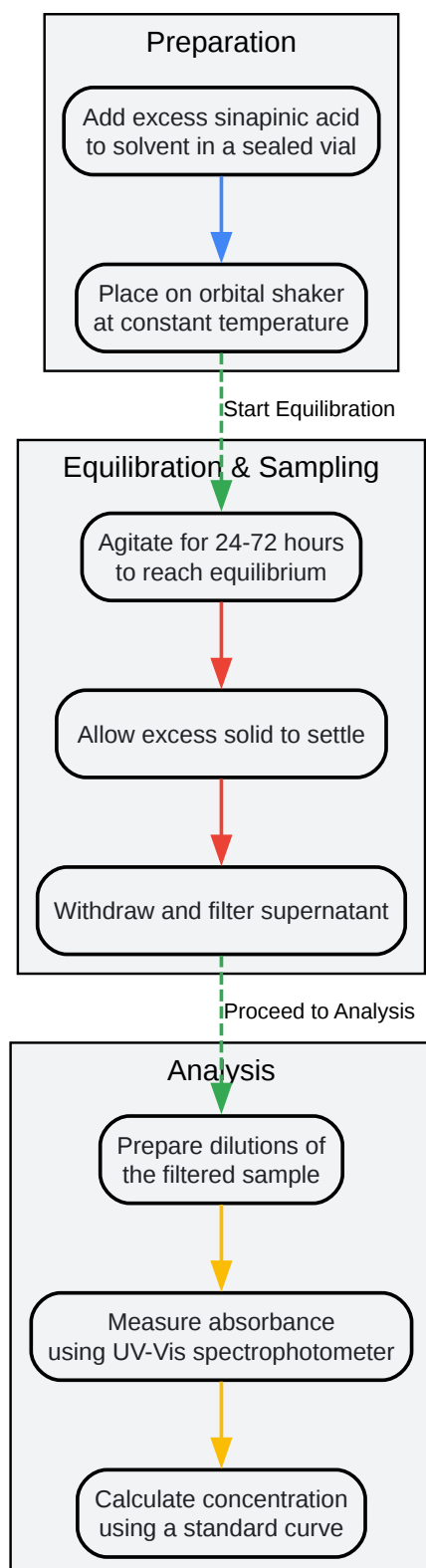
- Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved microparticles.
- Quantification by UV-Vis Spectrophotometry:
  - Preparation of Standard Solutions: Prepare a stock solution of **sinapinic acid** of a known concentration in the solvent of interest. From this stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
  - Generation of a Calibration Curve: Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **sinapinic acid** in the specific solvent. Plot a graph of absorbance versus concentration to generate a standard calibration curve. The curve should exhibit linearity ( $R^2 > 0.99$ ).
  - Analysis of Saturated Samples: Dilute the filtered supernatant from the saturated solutions with the same solvent to bring the absorbance within the linear range of the calibration curve. Measure the absorbance of the diluted samples.
  - Calculation of Solubility: Use the equation of the line from the calibration curve to determine the concentration of **sinapinic acid** in the diluted samples. Multiply this concentration by the dilution factor to obtain the solubility of **sinapinic acid** in the undiluted saturated solution.

## Visualizing Experimental Workflows and Relationships

### Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps of the isothermal shake-flask method for determining the solubility of **sinapinic acid**.





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Caption: Workflow of the isothermal shake-flask method.

## Relationship Between Solvent Polarity and Sinapinic Acid Solubility

This diagram illustrates the general trend of **sinapinic acid** solubility in relation to the polarity index of the organic solvents at 25°C. Generally, **sinapinic acid** exhibits higher solubility in more polar solvents.

Caption: **Sinapinic acid** solubility vs. solvent polarity.

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Address: 3281 E Guasti Rd

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